

Application Notes and Protocols: Nickel(II)-Catalyzed C-H Functionalization

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Compound of Interest

Compound Name: Nickel (II) ion

CAS No.: 14701-22-5

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for Nickel(II)-catalyzed C-H activation and functionalization, a rapidly evolving field in organic synthesis. The use of earth-abundant and cost-effective nickel catalysts offers significant advantages over precious metals like palladium in the construction of complex organic molecules.^{[1][2]} This resource is intended for researchers in academia and industry, particularly those involved in drug discovery and development, where efficient and sustainable synthetic methods are of paramount importance.

Introduction to Nickel(II)-Catalyzed C-H Functionalization

Direct functionalization of otherwise inert C-H bonds is a powerful strategy in organic synthesis, streamlining the construction of complex molecules by avoiding pre-functionalization steps.^[1] ^[2] Nickel catalysis, in particular, has gained prominence due to the metal's low cost, abundance, and unique reactivity.^[2] Nickel(II) catalysts, often used in conjunction with directing groups, have proven to be robust systems for the functionalization of unactivated C-H bonds.^[3]

[4] These reactions typically involve the formation of a metallacycle intermediate, followed by oxidative addition of a coupling partner and reductive elimination to afford the desired product. The versatility of nickel allows for a wide range of C-H functionalizations, including arylation, alkylation, and amination, providing access to diverse molecular scaffolds relevant to medicinal chemistry.

A key strategy in Ni(II)-catalyzed C-H activation involves the use of directing groups. These are functional groups appended to the substrate that coordinate to the nickel center, bringing it in close proximity to the targeted C-H bond and facilitating its cleavage.[5] The 8-aminoquinoline moiety is a widely used and effective directing group in this context.[4][6]

Catalytic Cycle Overview

The generally accepted mechanism for many Nickel(II)-catalyzed C-H functionalization reactions involving a directing group (DG) is depicted below. The cycle is initiated by the coordination of the directing group on the substrate to the Ni(II) catalyst. This is followed by a C-H activation step, often assisted by a base, to form a nickelacycle intermediate. Oxidative addition of the coupling partner (e.g., an aryl halide) to the nickel center leads to a Ni(IV) intermediate. Finally, reductive elimination from the Ni(IV) species furnishes the C-C or C-heteroatom bond and regenerates the active Ni(II) catalyst.

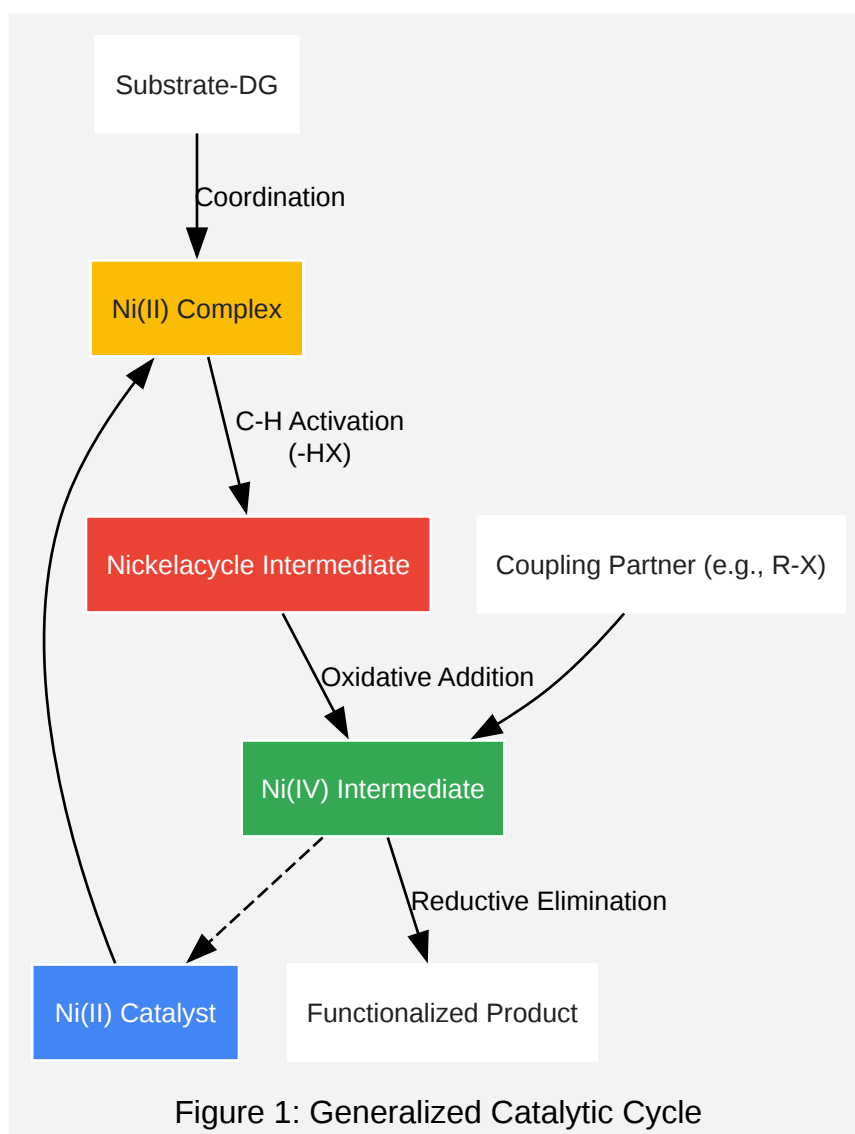


Figure 1: Generalized Catalytic Cycle

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Caption: Generalized catalytic cycle for Ni(II)-catalyzed C-H functionalization.

Application Note 1: Direct Arylation of Aromatic Amides

The direct arylation of C-H bonds is a powerful tool for the synthesis of biaryl compounds, which are common motifs in pharmaceuticals and organic materials. Nickel(II) catalysis provides a cost-effective alternative to palladium-based systems for this transformation. The

use of an 8-aminoquinoline directing group enables the selective ortho-arylation of aromatic amides with aryl iodides.[4]

Quantitative Data Summary

Entry	Aromatic Amide	Aryl Iodide	Yield (%)
1	N-(quinolin-8-yl)benzamide	Iodobenzene	85
2	N-(quinolin-8-yl)benzamide	1-iodo-4-methoxybenzene	92
3	N-(quinolin-8-yl)benzamide	1-iodo-4-fluorobenzene	78
4	4-methoxy-N-(quinolin-8-yl)benzamide	Iodobenzene	88
5	4-chloro-N-(quinolin-8-yl)benzamide	Iodobenzene	75

Table 1: Substrate scope for the Ni(II)-catalyzed direct arylation of aromatic amides.

Experimental Protocol: General Procedure for Direct Arylation

- **Reaction Setup:** To an oven-dried Schlenk tube, add the aromatic amide (0.2 mmol, 1.0 equiv.), Ni(OAc)₂ (5 mol%, 0.01 mmol), and K₂CO₃ (2.0 equiv., 0.4 mmol).
- **Degassing:** Evacuate and backfill the tube with argon three times.
- **Addition of Reagents:** Add the aryl iodide (1.2 equiv., 0.24 mmol) and anhydrous DMF (1.0 mL) under an argon atmosphere.
- **Reaction Conditions:** Seal the tube and heat the reaction mixture at 130 °C for 24 hours.
- **Work-up:** After cooling to room temperature, dilute the reaction mixture with ethyl acetate (10 mL) and water (10 mL).

- Extraction: Separate the organic layer, and extract the aqueous layer with ethyl acetate (2 x 10 mL).
- Purification: Combine the organic layers, wash with brine, dry over anhydrous Na₂SO₄, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel.

Application Note 2: C(sp³)-H Alkylation of Aliphatic Amides

The functionalization of C(sp³)-H bonds is a significant challenge in organic synthesis due to their high bond dissociation energies and ubiquity. Nickel(II) catalysis has emerged as a viable method for the directed alkylation of unactivated C(sp³)-H bonds.^[5] Utilizing an 8-aminoquinoline directing group, aliphatic amides can be effectively alkylated at the β- and γ-positions with primary alkyl bromides.^[5]

Quantitative Data Summary

Entry	Aliphatic Amide	Alkyl Bromide	Yield (%)
1	N-(quinolin-8-yl)pivalamide	1-bromooctane	72
2	N-(quinolin-8-yl)pivalamide	1-bromo-4-phenylbutane	65
3	N-(quinolin-8-yl)cyclohexanecarboxamide	1-bromopentane	78
4	N-(quinolin-8-yl)butyramide	1-bromohexane	55 (β-alkylation)

Table 2: Substrate scope for the Ni(II)-catalyzed C(sp³)-H alkylation of aliphatic amides.

Experimental Protocol: General Procedure for C(sp³)-H Alkylation

- **Reaction Setup:** In a glovebox, add Ni(OTf)₂ (10 mol%, 0.02 mmol), PPh₃ (20 mol%, 0.04 mmol), and Na₂CO₃ (2.0 equiv., 0.4 mmol) to a vial.
- **Addition of Reagents:** Add the aliphatic amide (1.0 equiv., 0.2 mmol) and the alkyl bromide (1.5 equiv., 0.3 mmol).
- **Solvent Addition:** Add anhydrous 1,4-dioxane (1.0 mL).
- **Reaction Conditions:** Seal the vial and heat the reaction mixture at 120 °C for 16 hours.
- **Work-up and Purification:** Follow the work-up and purification procedure described for the direct arylation protocol.

Application Note 3: Direct Amination of Arenes

The synthesis of arylamines is of great importance in medicinal chemistry and materials science. Nickel-catalyzed direct amination of C-H bonds provides a more atom-economical approach compared to traditional cross-coupling methods.^[7] With the assistance of a bidentate directing group, arenes can be directly aminated with simple alkylamines.^[7]

Quantitative Data Summary

Entry	Arene Substrate	Amine	Yield (%)
1	N-(quinolin-8-yl)benzamide	Morpholine	82
2	N-(quinolin-8-yl)benzamide	Piperidine	75
3	N-(quinolin-8-yl)benzamide	n-Butylamine	68
4	2-phenylpyridine	Morpholine	71

Table 3: Substrate scope for the Ni(II)-catalyzed direct amination of arenes.

Experimental Protocol: General Procedure for Direct Amination

- **Reaction Setup:** To a pressure tube, add the arene substrate (0.5 mmol, 1.0 equiv.), $\text{Ni}(\text{OAc})_2$ (10 mol%, 0.05 mmol), and K_3PO_4 (2.0 equiv., 1.0 mmol).
- **Addition of Reagents:** Add the amine (2.0 equiv., 1.0 mmol) and anhydrous toluene (2.0 mL).
- **Reaction Conditions:** Seal the pressure tube and heat the reaction mixture at 140 °C for 36 hours.
- **Work-up and Purification:** After cooling to room temperature, filter the reaction mixture through a pad of Celite, washing with ethyl acetate. Concentrate the filtrate under reduced pressure and purify the residue by column chromatography on silica gel.

Experimental Workflow

The general workflow for setting up a Nickel(II)-catalyzed C-H functionalization reaction is outlined below. Adherence to anhydrous and anaerobic conditions is often crucial for reproducibility and high yields.

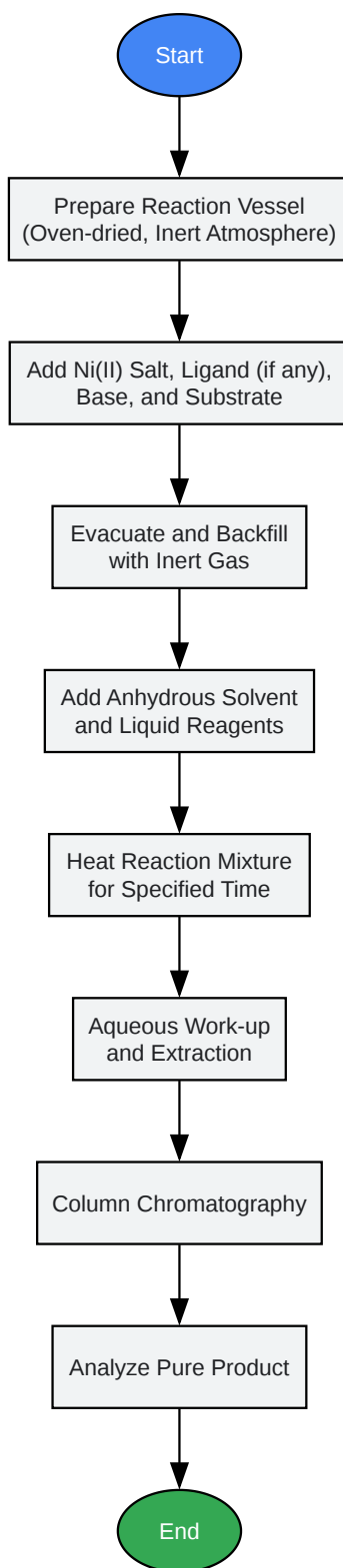


Figure 2: General Experimental Workflow

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Caption: A typical workflow for Ni(II)-catalyzed C-H functionalization experiments.

Conclusion

Nickel(II)-catalyzed C-H functionalization has become a powerful and practical tool in modern organic synthesis. The protocols and data presented here for arylation, alkylation, and amination reactions demonstrate the broad applicability of this methodology. The use of an inexpensive and earth-abundant metal makes these transformations particularly attractive for large-scale synthesis in industrial settings, including drug development. Further research in this area is expected to lead to the discovery of new transformations, more efficient catalytic systems, and reactions that proceed under even milder conditions.

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